Application Notes and Protocols: Neutron Capture Cross Section Measurements for Rubidium-85

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Rubidium-85	
Cat. No.:	B076637	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental data and protocols for measuring the neutron capture cross section of **Rubidium-85** (^{85}Rb). This information is crucial for various fields, including nuclear astrophysics, reactor physics, and medical isotope production.

Data Presentation: Quantitative Summary

The following tables summarize the key quantitative data from experimental measurements of the neutron capture cross section of ^{85}Rb.

Table 1: Thermal Neutron Capture Cross Section of ^{85}Rb

Parameter	Value	Uncertainty
Thermal Capture Cross Section (σth)	0.48 barns	± 0.01 barns

Data sourced from evaluations of experimental data.[1]

Table 2: Maxwellian-Averaged Neutron Capture Cross Sections for ^{85}Rb

Thermal Energy (kT) (keV)	Cross Section (mb)
5	235
10	155
20	101
30	79
40	67
50	58
60	52
70	47
80	43
90	40
100	37

These values are computed from differential data obtained using the time-of-flight (TOF) technique.[2]

Table 3: Resonance Parameters for Neutron Capture on ^{85}Rb

Parameter	Value	Uncertainty
s-wave strength function (S_0)	$(0.94) \times 10^{-4}$	$\pm 0.11 \times 10^{-4}$
Average level spacing ()	133 eV	± 11 eV
Average radiative width ($<\Gamma\gamma>$)	328 meV	± 18 meV

These parameters were determined for 138 resonance levels in the energy region below 18.5 keV.[3][4][5]

Experimental Protocols

Two primary methods are employed for measuring the neutron capture cross section of ^{85}Rb: the time-of-flight (TOF) technique and the activation method.

Time-of-Flight (TOF) Method

This method measures the neutron capture cross section as a function of neutron energy.

Principle: A pulsed neutron beam is directed at a ^{85}Rb sample. The time it takes for neutrons of different energies to travel a known distance (the "flight path") to the sample is measured. When a neutron is captured by a ^{85}Rb nucleus, prompt gamma-rays are emitted. By detecting these gamma-rays in coincidence with the neutron arrival time, the capture events can be correlated with specific neutron energies.

Detailed Protocol:

- Neutron Production: Generate a pulsed beam of neutrons. This is often achieved using a linear accelerator (linac) where an electron beam strikes a heavy metal target (e.g., tantalum), producing bremsstrahlung photons which in turn produce neutrons via (γ,n) reactions.

- Neutron Moderation: The fast neutrons produced are passed through a moderator (e.g., a water-filled container) to slow them down to a wide range of energies (from thermal to keV and MeV).

- Flight Path: The moderated neutrons travel down an evacuated flight path of a known length (e.g., several tens of meters). This allows for the separation of neutrons by energy, as higher energy neutrons will arrive at the end of the flight path sooner than lower energy neutrons.

- Sample Preparation: A sample of highly enriched ^{85}Rb, typically in the form of a stable compound like Rubidium Chloride (RbCl), is placed at the end of the flight path. The sample is usually canned in a material with a low neutron capture cross section (e.g., aluminum).

- Gamma-Ray Detection: An array of gamma-ray detectors (e.g., C_6D_6 liquid scintillators or high-purity germanium detectors) is placed around the sample to detect the prompt gamma-rays emitted upon neutron capture.

- Data Acquisition: The detector signals are processed by a time-of-flight data acquisition system. This system records the time difference between the initial neutron pulse and the detection of a gamma-ray, as well as the energy of the detected gamma-ray.

- Data Analysis:

  - The time-of-flight spectrum is converted into a neutron energy spectrum.

  - The number of capture events at each neutron energy is determined.

  - The neutron flux at the sample position is measured using a neutron flux monitor (e.g., a ^{6}Li-glass scintillator).

  - The capture yield (the fraction of incident neutrons that are captured) is calculated.

  - The neutron capture cross section is then determined from the capture yield, the neutron flux, and the number of ^{85}Rb atoms in the sample.

Activation Method

This method is used to measure the neutron capture cross section at a specific neutron energy, typically thermal energy.
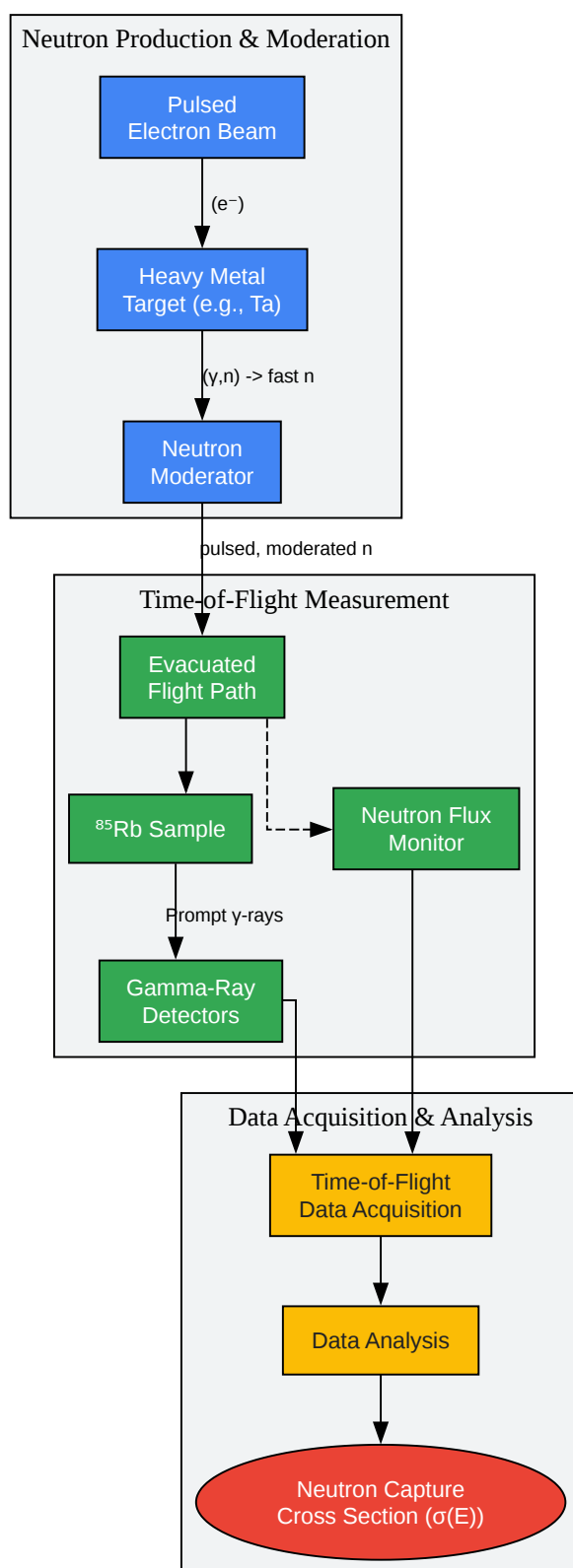
Principle: A sample of ^{85}Rb is irradiated with a known neutron flux. The neutron capture reaction ^{85}Rb(n,γ)^{86}Rb produces the radioactive isotope ^{86}Rb. After irradiation, the activity of the ^{86}Rb in the sample is measured by detecting the gamma-rays emitted during its radioactive decay. The neutron capture cross section can then be calculated from the measured activity, the neutron flux, and the irradiation time.

Detailed Protocol:

- Sample Preparation: A known mass of a stable rubidium compound (e.g., RbCl) is prepared. The isotopic abundance of ^{85}Rb in the sample must be known.

- Irradiation: The sample is placed in a well-characterized neutron field, such as that from a nuclear reactor or a calibrated neutron source. The neutron flux at the sample position must be accurately known. The sample is irradiated for a predetermined amount of time.
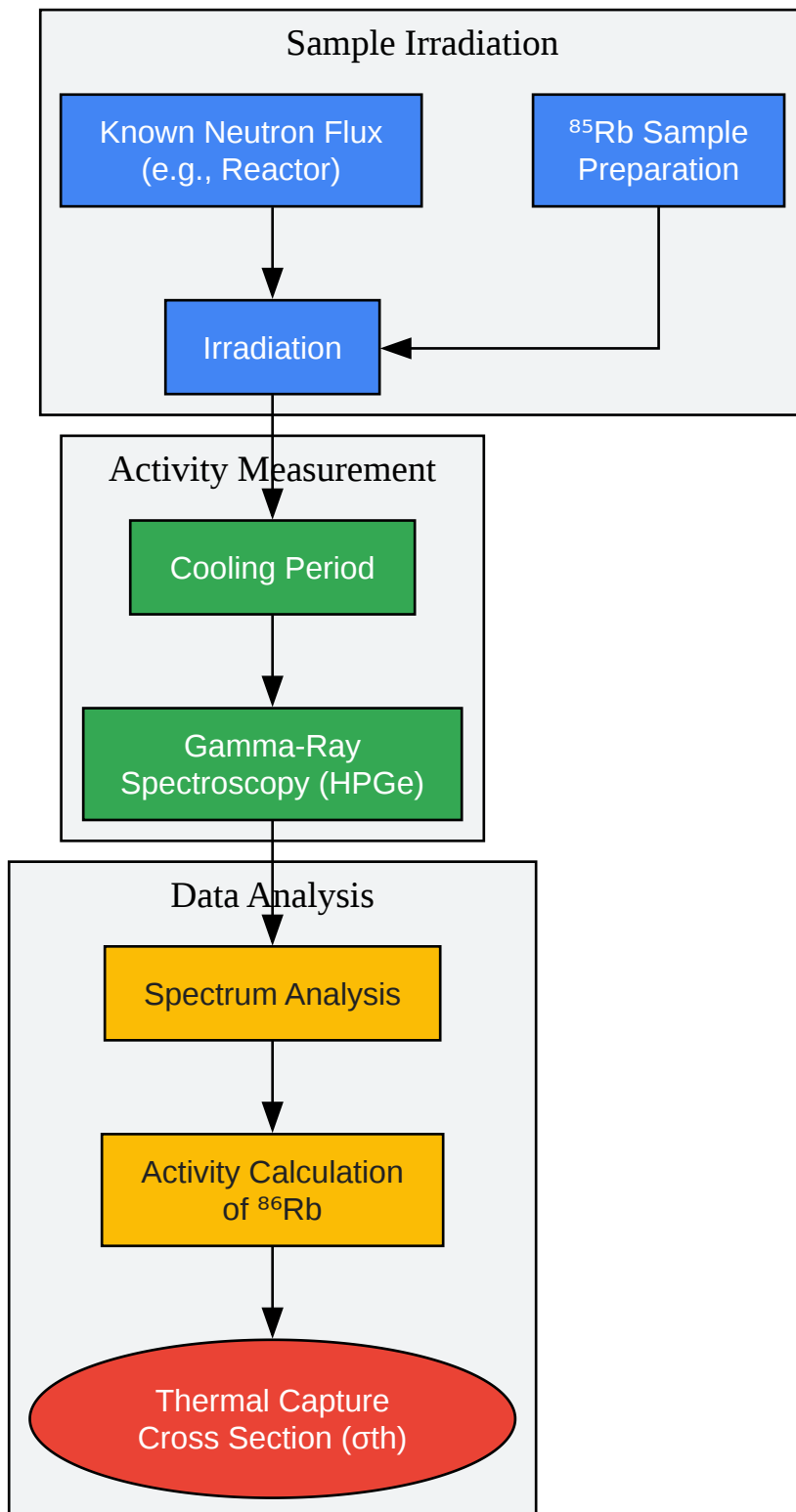
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- Cooling: After irradiation, the sample is allowed to "cool" for a period to allow short-lived interfering radioisotopes to decay.

- Gamma-Ray Spectroscopy: The irradiated sample is placed in front of a high-resolution gamma-ray detector, such as a High-Purity Germanium (HPGe) detector, to measure the characteristic gamma-rays emitted from the decay of ^{86}Rb (e.g., the 1076.6 keV gamma-ray).

- Data Acquisition: A multichannel analyzer is used to acquire a gamma-ray energy spectrum. The spectrum is collected for a sufficient time to obtain good statistical accuracy in the photopeak corresponding to the ^{86}Rb decay.

- Data Analysis:

  - The net area of the characteristic gamma-ray peak of ^{86}Rb is determined.

  - The activity of ^{86}Rb at the end of the irradiation is calculated using the detector efficiency at the gamma-ray energy, the gamma-ray emission probability, and the decay constant of ^{86}Rb.

  - The reaction rate per target atom is calculated from the activity.

  - The neutron capture cross section is then determined by dividing the reaction rate per atom by the neutron flux.

Mandatory Visualization

Neutron Production & Moderation

```
Pulsed
Electron Beam
```

(e^-)

```
Heavy Metal
Target (e.g., Ta)
```

$(\gamma,n) \to$ fast n

```
Neutron
Moderator
```

pulsed, moderated n

Time-of-Flight Measurement

```
Evacuated
Flight Path
```

```
$^{85}$Rb Sample
```

```
Neutron Flux
Monitor
```

Prompt γ-rays

```
Gamma-Ray
Detectors
```

Data Acquisition & Analysis

```
Time-of-Flight
Data Acquisition
```

```
Data Analysis
```

```
Neutron Capture
Cross Section (σ(E))
```

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Caption: Workflow for the Time-of-Flight (TOF) measurement of the ^{85}Rb neutron capture cross section.

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